

A Comprehensive Review of Barium Nitrite Research

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Compound of Interest

Compound Name: *Barium nitrite*

Cat. No.: *B1141920*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Barium nitrite, with the chemical formula $\text{Ba}(\text{NO}_2)_2$, is an inorganic compound that exists as a yellowish crystalline solid. It is the barium salt of nitrous acid and is often found in its monohydrate form, $\text{Ba}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$.^[1] As a soluble barium salt, it is classified as toxic upon ingestion or inhalation.^[1] This review consolidates the current knowledge on **barium nitrite**, focusing on its synthesis, chemical and physical properties, and established applications, with a particular emphasis on experimental protocols and quantitative data to support further research and development.

Synthesis of Barium Nitrite

The preparation of **barium nitrite** can be achieved through several laboratory-scale methods. The most common approaches involve double displacement reactions or the reduction of barium nitrate.

A prevalent method for synthesizing **barium nitrite** involves the reduction of barium nitrate using a freshly prepared lead sponge.^{[1][2][3]} This process is typically carried out by boiling an aqueous solution of barium nitrate with the lead sponge.^{[1][3]}

Experimental Protocol:

A detailed experimental protocol for this synthesis is described by G. G. Schlessinger in "Inorganic laboratory preparations".

- Preparation of Lead Sponge:
 - Dissolve 50 g of lead(II) acetate in 200 ml of hot water containing 5 ml of glacial acetic acid.
 - Cool the solution to 40-50°C.
 - Introduce 3.5 g of magnesium ribbon (in coils) into the solution.
 - Maintain the temperature and keep the magnesium submerged until gas evolution ceases (approximately 30 minutes). Avoid agitation to prevent compacting the lead sponge.
 - Decant the supernatant liquid and wash the lead sponge several times with hot water by decantation.
- Reduction of Barium Nitrate:
 - Prepare a solution of 10 g of barium nitrate in 100 ml of warm water.
 - Pour the barium nitrate solution over the freshly prepared lead sponge.
 - Gently boil the mixture for 1.5-2 hours, using a watch glass to cover the beaker and maintain a constant volume.
- Purification and Crystallization:
 - Cool the mixture and filter off the resulting lead(I) oxide, washing it with 10 ml of cold water.
 - Pass carbon dioxide through the reheated filtrate for 5-10 minutes to precipitate any remaining lead and barium as carbonates.^[1]
 - Cool the solution again and filter to remove the carbonate precipitates.
 - Concentrate the filtrate by heating, first over a flame to approximately 40 ml, and then on a steam bath until a pale yellow syrup forms, which solidifies upon cooling.

- Triturate the solid residue with 25 ml of acetone and collect the crystals by suction filtration.
- For further purification, digest the crystals under reflux for 30 minutes with a mixture of 120 ml of 95% alcohol and 30 ml of water.
- Filter the hot solution and evaporate the solvent to obtain two crops of **barium nitrite** crystals.
- Wash the crystals with acetone and dry them over calcium chloride. The expected yield is 6-7 g.

dot graph SynthesisWorkflow { bgcolor="#FFFFFF"; node [shape=box, style="filled", fontname="Arial", fontcolor="#202124"]; edge [color="#4285F4", arrowhead="normal"];

} caption: "Workflow for **Barium Nitrite** Synthesis via Nitrate Reduction."

Another synthetic route involves a double displacement reaction between a soluble barium salt, such as barium chloride, and a soluble nitrite, like sodium nitrite or lead(II) nitrite.^{[1][2]}

Experimental Protocol (using Barium Chloride and Sodium Nitrite):

The monohydrate form of **barium nitrite** can be crystallized from a stoichiometric solution of barium chloride and sodium nitrite.^[2]

- Prepare aqueous solutions of barium chloride and sodium nitrite with known concentrations.
- Mix the stoichiometric amounts of the two solutions.
- The less soluble sodium chloride will precipitate out, while **barium nitrite** remains in solution.
- Filter the solution to remove the sodium chloride precipitate.
- Concentrate the filtrate by evaporation and allow it to cool to crystallize the **barium nitrite** monohydrate.

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dot graph DoubleDisplacement { bgcolor="#FFFFFF"; node [shape=box, style="filled", fontname="Arial", fontcolor="#202124"]; edge [color="#4285F4", arrowhead="normal"];
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} caption: "Double Displacement Synthesis of Barium Nitrite."
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Properties of Barium Nitrite

Barium nitrite exhibits distinct physical and chemical properties that are crucial for its handling and application.

Barium nitrite is a yellowish crystalline solid that is soluble in water.^[1] It can exist in both anhydrous and monohydrate forms.^{[1][2]}

| Property | Anhydrous (Ba(NO ₂) ₂) | Monohydrate (Ba(NO ₂) ₂ ·H ₂ O) |
|---|--|--|
| Molar Mass | 229.34 g/mol ^{[1][2]} | 247.35 g/mol ^[1] |
| Appearance | White powder ^[2] | Yellowish crystalline solid ^{[1][2]} |
| Odor | Odorless ^[1] | - |
| Density | 3.234 g/cm ³ ^[2] | 3.173 g/cm ³ ^[2] (3.137 g/cm ³ at 20°C ^[1]) |
| Melting Point | 267°C ^[2] | 115°C ^[1] (decomposes at 217°C ^[2]) |
| Boiling Point | Decomposes at 217°C ^[1] | - |
| Solubility in Water | 67.5 g/100 mL at 20°C ^[1] | 54.8 g/100 mL at 0°C ^[2] , 319 g/100 mL at 100°C ^[2] |
| Solubility in Ethanol | Slightly soluble ^[2] | Soluble ^[2] (1.24 g/100 mL in 80% ethanol at 20°C ^[1]) |
| Standard Enthalpy of Formation (ΔfH ₂₉₈ [⊖]) | -756 kJ/mol ^[1] | - |

Barium nitrite is a key reagent in the synthesis of other metal nitrites. Through double displacement reactions, particularly with metal sulfates, it can be used to prepare a wide range

of transition metal nitrites.[1]

Applications of Barium Nitrite

The primary application of **barium nitrite** is as a precursor for the synthesis of other nitrite compounds.[2] For instance, it is used in the preparation of lithium nitrite.[2] Its utility also extends to serving as a source of the nitrite ion in various chemical reactions.

Safety and Toxicology

As with all soluble barium compounds, **barium nitrite** is toxic if ingested or inhaled.[1] The toxicity stems from both the barium ion and the nitrite ion.[1]

GHS Hazard Information:

- Pictograms: GHS07 (Exclamation mark)[2]
- Signal Word: Warning[2]
- Hazard Statements: H302 (Harmful if swallowed), H332 (Harmful if inhaled)[2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash hands thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P301+P317 (IF SWALLOWED: Get medical help), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P317 (Get medical help), P330 (Rinse mouth), P501 (Dispose of contents/container in accordance with local regulations).[2]

For drug development professionals, it is crucial to note that barium compounds are generally not used in pharmaceuticals due to their toxicity. Barium sulfate is a notable exception, used as a contrast agent for medical imaging, but its insolubility prevents systemic absorption and toxicity. The high solubility of **barium nitrite** makes it a significant health hazard.

Handling and Disposal:

- Storage: **Barium nitrite** should be stored in tightly closed plastic or glass bottles.[1] It is also noted to be slightly deliquescent and should be kept in tightly sealed containers.

- Disposal: To dispose of **barium nitrite**, it should first be converted to the insoluble and less harmful barium sulfate by adding a soluble sulfate salt, such as sodium sulfate.[1] The resulting nitrite solution can then be oxidized to the less harmful nitrate form using an oxidizing agent like hydrogen peroxide.[1]

This review provides a foundational understanding of **barium nitrite**, with a focus on practical experimental details and safety considerations. The provided data and protocols can serve as a valuable resource for researchers and scientists in chemistry and material science. For those in drug development, the information underscores the toxicological profile of soluble barium salts and the necessary precautions for handling such compounds.

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